

Application Notes and Protocols for GW4064 in Cell Culture Experiments

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Compound of Interest

Compound Name: GW-406381

Cat. No.: B8037459

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These application notes provide detailed protocols for the preparation and use of GW4064, a potent and selective non-steroidal farnesoid X receptor (FXR) agonist, in cell culture experiments. Adherence to these guidelines is crucial for ensuring experimental reproducibility and accuracy.

Physicochemical and Solubility Data

Proper handling and solubilization of GW4064 are critical for its effective use in in vitro studies. Below is a summary of its key properties.

Property	Value
Chemical Name	3-[2-[2-chloro-4-[[3-(2,6-dichlorophenyl)-5-(1-methylethyl)-4-isoxazolyl]methoxy]phenyl]ethenyl]-benzoic acid
Molecular Formula	C ₂₈ H ₂₂ Cl ₃ NO ₄
Molecular Weight	542.8 g/mol [1]
Appearance	Crystalline solid[1]
Purity	≥95%[1][2]
Storage (Solid)	Store at -20°C for up to 4 years.[1]
Storage (DMSO Solution)	Store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.
Solubility	DMSO: ~25-100 mg/mL Ethanol: ~1-5.4 mg/mL Water: Insoluble Aqueous Buffers: Sparingly soluble.

Quantitative Data: In Vitro Efficacy

The following table summarizes the effective concentrations (EC₅₀) of GW4064 in various cell-based assays. These values can serve as a starting point for determining the optimal working concentration for your specific cell line and experimental conditions.

Cell Line	Assay Type	EC ₅₀ Value	Reference
CV-1	FXR Transactivation Assay	15 nM	
CV-1	FXR Transactivation Assay	65 nM	
HEK293	GAL4-FXR Transactivation	70 nM	
HEK293T	SHP Promoter Activity	75 nM	
N/A	FXR-bla Assay	3 nM	

Experimental Protocols

Preparation of GW4064 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of GW4064 in dimethyl sulfoxide (DMSO).

Materials:

- GW4064 powder
- Anhydrous or high-purity DMSO
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-warm DMSO: Bring the DMSO to room temperature before opening to minimize moisture absorption.

- **Weigh GW4064:** In a sterile microcentrifuge tube, accurately weigh out the desired amount of GW4064 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.43 mg of GW4064 (Molecular Weight = 542.8 g/mol).
- **Add DMSO:** Add the calculated volume of DMSO to the tube containing the GW4064 powder. For a 10 mM solution from 5.43 mg, add 1 mL of DMSO. To make a 10 mM stock solution from 1 mg of GW4064, add 0.184 mL of DMSO.
- **Dissolve:** Vortex the solution thoroughly until the GW4064 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the GW4064 stock solution to the final working concentration in cell culture medium.

Materials:

- 10 mM GW4064 stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile tubes for dilution
- Pipettes and sterile, filtered pipette tips

Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM GW4064 stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** To minimize the concentration of DMSO in the final culture medium, it is advisable to perform an intermediate dilution. For example,

to prepare a 10 μ M working solution, you can first dilute the 10 mM stock solution 1:100 in cell culture medium to create a 100 μ M intermediate solution.

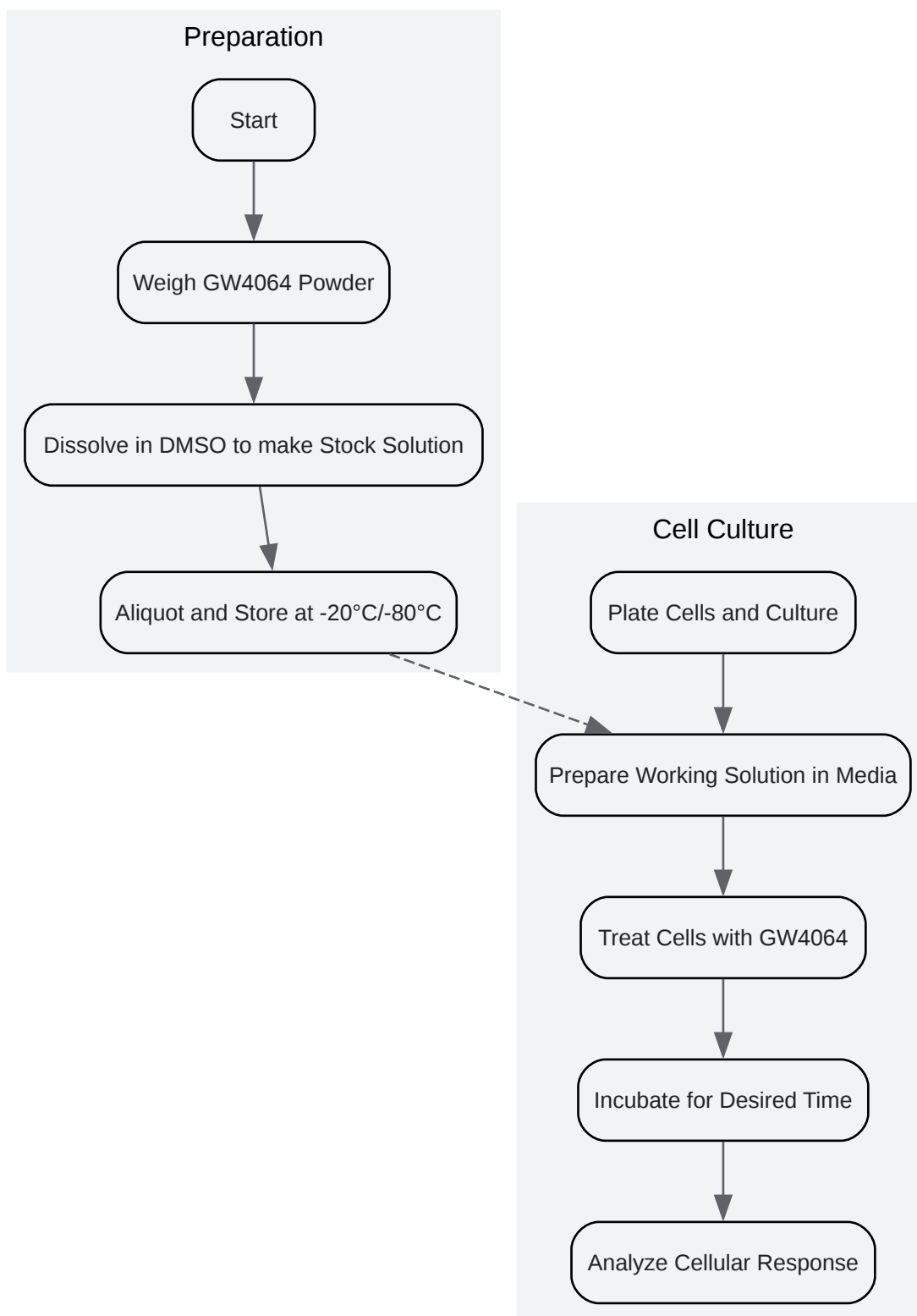
- **Final Dilution:** Add the appropriate volume of the stock or intermediate solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to make 10 mL of a 1 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 10 mL of medium.
- **Mix Thoroughly:** Gently mix the medium containing GW4064 by inverting the tube or pipetting up and down.
- **Treat Cells:** Replace the existing medium in your cell culture plates with the freshly prepared GW4064-containing medium.
- **DMSO Control:** It is crucial to include a vehicle control in your experiments. This should be cell culture medium containing the same final concentration of DMSO as the highest concentration of GW4064 used.

Note on Stability in Aqueous Solutions: GW4064 is sparingly soluble in aqueous buffers. It is recommended not to store aqueous solutions for more than one day.

Visualization of Protocols and Pathways

Experimental Workflow for Cell Treatment

The following diagram illustrates a typical workflow for treating cultured cells with GW4064.

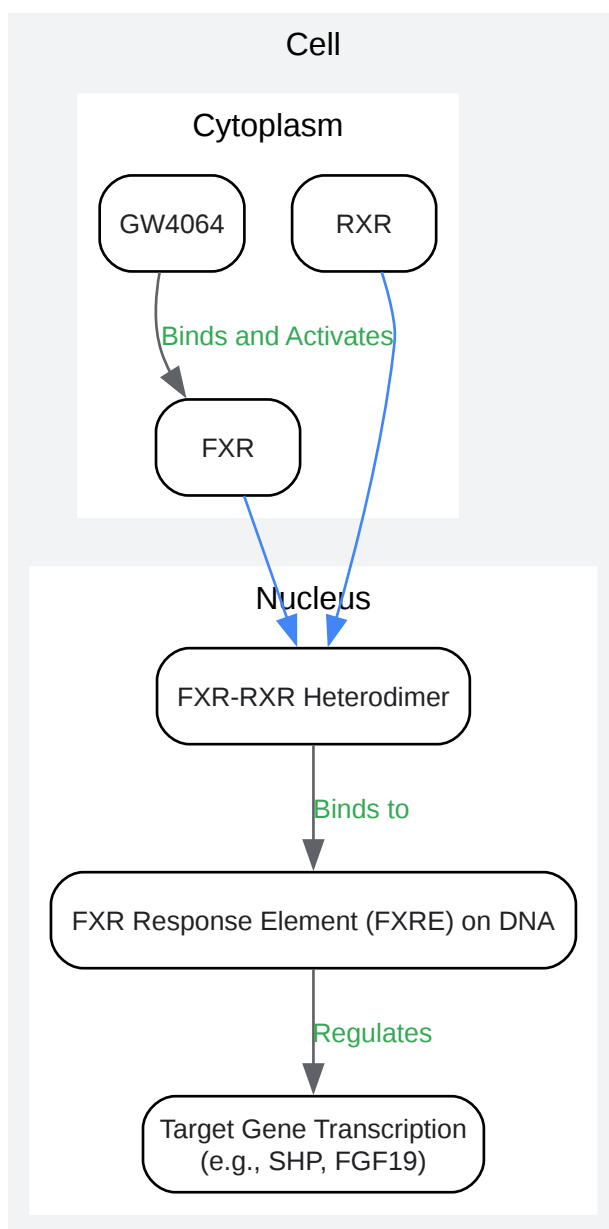


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Caption: Workflow for GW4064 Preparation and Cell Treatment.

Simplified Farnesoid X Receptor (FXR) Signaling Pathway

This diagram depicts the activation of the Farnesoid X Receptor (FXR) by GW4064 and its downstream effects.



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Caption: GW4064-mediated FXR Signaling Pathway.

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References

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